

Pan-RAS-IN-3 stability and storage conditions

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Compound of Interest

Compound Name: *Pan-RAS-IN-3*

Cat. No.: *B12369155*

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Pan-RAS-IN-3 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Pan-RAS-IN-3**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: How should I store **Pan-RAS-IN-3** upon receipt?

A1: Upon receipt, **Pan-RAS-IN-3**, in its solid form, should be stored at 4°C.^{[1][2]} It is crucial to keep it in a sealed container, protected from moisture and light to ensure its stability.^{[1][2]}

Q2: What is the recommended solvent for dissolving **Pan-RAS-IN-3**?

A2: The recommended solvent for **Pan-RAS-IN-3** is DMSO.^{[1][2][3]}

Q3: What is the solubility of **Pan-RAS-IN-3** in the recommended solvent?

A3: **Pan-RAS-IN-3** is soluble in DMSO at a concentration of ≥ 100 mg/mL (140.30 mM).^{[1][2][3]} It is important to note that the saturation point is not specified beyond this concentration.

Q4: Are there any special considerations when preparing a stock solution with DMSO?

A4: Yes, it is highly recommended to use newly opened DMSO.^{[1][3]} DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed moisture can significantly impact the solubility of **Pan-RAS-IN-3**.^{[1][3]}

Q5: How should I store the stock solution of **Pan-RAS-IN-3**?

A5: Once dissolved, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store the solution at -80°C, where it is stable for up to 6 months.^{[1][2][3]} For shorter-term storage, the solution can be kept at -20°C for up to 1 month.^{[1][2][3]} Always store the stock solution in a sealed container, away from moisture and light.^{[1][2][3]}

Q6: How is **Pan-RAS-IN-3** shipped?

A6: **Pan-RAS-IN-3** is typically shipped at room temperature within the continental US; shipping conditions may vary for other locations.^{[1][2]}

Data Presentation: Storage and Stability Conditions

For easy reference, the storage and stability data for **Pan-RAS-IN-3** are summarized in the table below.

Form	Storage Temperature	Duration	Special Conditions
Solid	4°C	-	Sealed storage, away from moisture and light. ^{[1][2]}
In Solvent (DMSO)	-80°C	Up to 6 months	Sealed storage, away from moisture and light. ^{[1][2][3]}
-20°C	Up to 1 month	Sealed storage, away from moisture and light. ^{[1][2][3]}	

Experimental Protocols: Stock Solution Preparation

Objective: To prepare a 10 mM stock solution of **Pan-RAS-IN-3** in DMSO.

Materials:

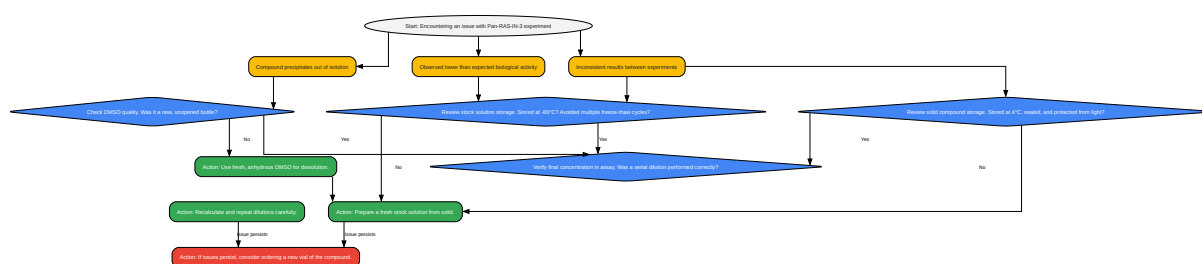
- **Pan-RAS-IN-3** (Molecular Weight: 712.76 g/mol)
- Anhydrous/newly opened DMSO
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Equilibrate the vial of solid **Pan-RAS-IN-3** to room temperature before opening to prevent condensation.
- Weigh out the desired amount of **Pan-RAS-IN-3** using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.13 mg of the compound.
- Add the appropriate volume of fresh DMSO to the solid compound.
- Vortex or sonicate the solution gently until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles that can degrade the compound.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term use, protected from light.

Troubleshooting Guide

This section addresses potential issues that may arise during the handling and use of **Pan-RAS-IN-3**.

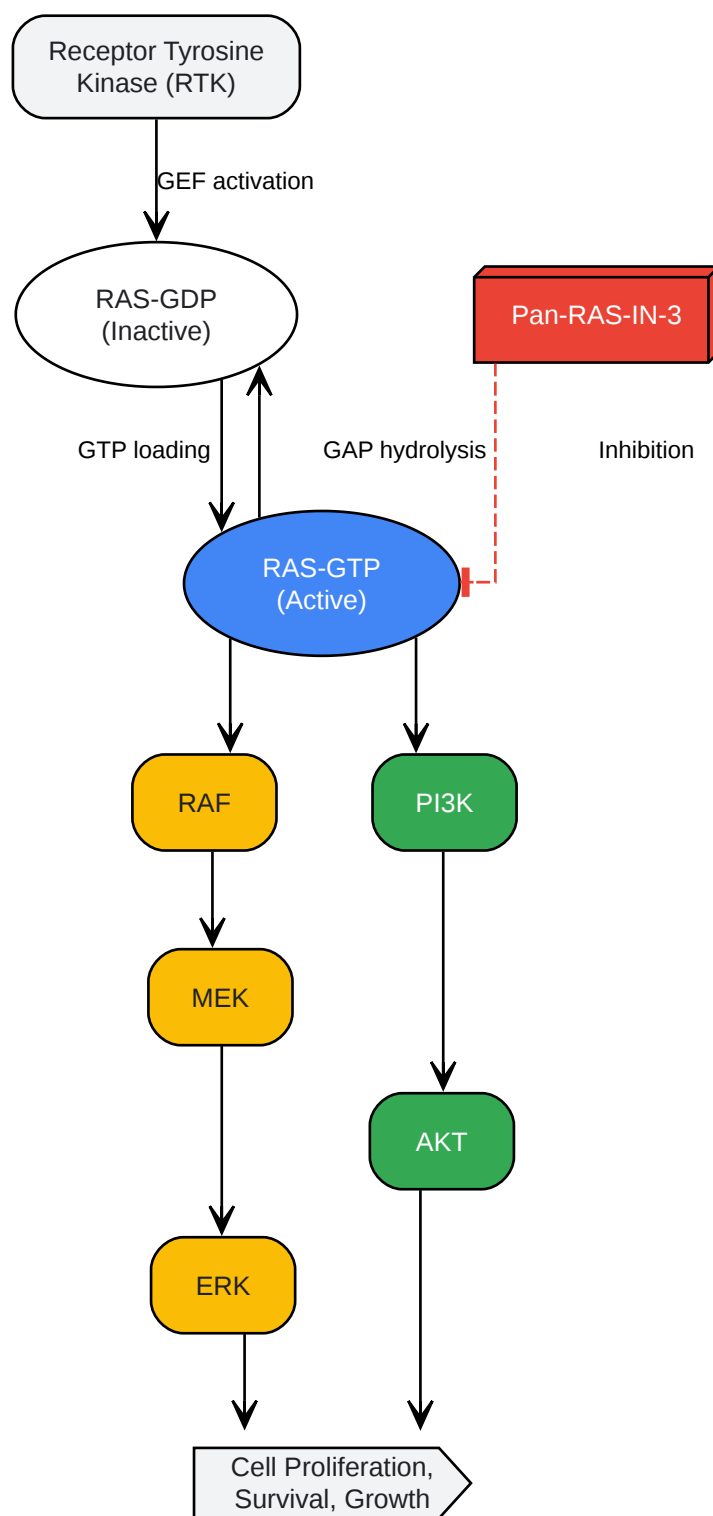


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Caption: Troubleshooting workflow for common **Pan-RAS-IN-3** experimental issues.

Signaling Pathway Context

Pan-RAS inhibitors are designed to interfere with the function of RAS proteins (KRAS, HRAS, and NRAS), which are key nodes in cellular signaling pathways that control cell growth, proliferation, and survival. Mutations in RAS genes are prevalent in many types of cancer, leading to the constitutive activation of these pathways.



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